

Technical Guide: Synthesis and Properties of Bifunctional Organosilanes

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Compound of Interest

Compound Name: *Methyl(2-methylsilylethyl)silane*

Cat. No.: *B1630725*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The compound "**Methyl(2-methylsilylethyl)silane**" is not uniquely defined in publicly available chemical databases. This guide therefore details the properties of the closely related parent compound, 1,4-disilabutane (CAS RN: 4364-07-2), and provides a general synthetic protocol for the preparation of related bifunctional organosilanes.

Introduction

Bifunctional organosilanes are a class of molecules that contain two silicon atoms separated by a carbon bridge. These compounds are of significant interest in materials science and medicinal chemistry due to their unique structural and electronic properties. They can serve as building blocks for silicon-containing polymers, as surface modifying agents, and as precursors to advanced ceramic materials. This guide provides key data on 1,4-disilabutane and a general experimental approach for the synthesis of related structures through hydrosilylation.

Molecular Structure and Properties

The molecular structure of 1,4-disilabutane consists of two silyl groups bridged by an ethylene linker. The properties of this foundational compound are summarized in the table below.

Table 1: Physicochemical Properties of 1,4-Disilabutane

Property	Value	Reference
CAS Registry Number	4364-07-2	[1][2][3][4][5][6]
Molecular Formula	C ₂ H ₁₀ Si ₂	[1][2][4][5][6][7]
Molecular Weight	90.27 g/mol	[1][2][5][7]
Boiling Point	45-46 °C	[4]
Density	0.697 g/cm ³	[1][4]
Refractive Index	1.4141	[1][4]
Flash Point	-31 °C	[1]
Hydrolytic Sensitivity	Reacts rapidly with atmospheric moisture.	[1]

Experimental Protocols: General Synthesis of Bifunctional Organosilanes via Hydrosilylation

The synthesis of compounds such as **Methyl(2-methylsilylethyl)silane** can be achieved through the hydrosilylation of a vinylsilane with a hydrosilane, a reaction that involves the addition of a Si-H bond across a carbon-carbon double bond.[8][9] This process is typically catalyzed by transition metals, most commonly platinum complexes like Karstedt's catalyst.[10]

3.1. Materials and Equipment

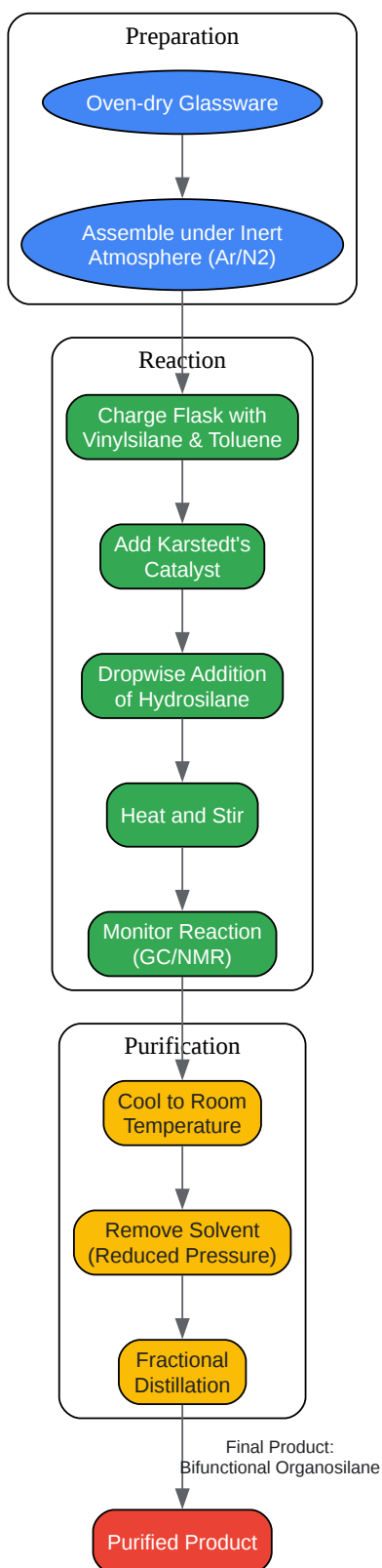
- Reactants: Vinylsilane (e.g., Vinylmethyldimethoxysilane), Hydrosilane (e.g., Trimethoxysilane)
- Catalyst: Karstedt's catalyst (platinum-divinyltetramethyldisiloxane complex)
- Solvent: Anhydrous toluene
- Apparatus: Schlenk line, oven-dried glassware (round-bottom flask, condenser, dropping funnel), magnetic stirrer, heating mantle, inert atmosphere (argon or nitrogen).

3.2. Reaction Procedure

- Preparation: All glassware is oven-dried and assembled under an inert atmosphere.
- Charging the Reactor: The vinylsilane and anhydrous toluene are charged into the round-bottom flask.
- Catalyst Addition: A catalytic amount of Karstedt's catalyst is added to the reaction mixture.
- Addition of Hydrosilane: The hydrosilane is added dropwise to the stirred reaction mixture at room temperature.
- Reaction: The reaction mixture is then heated to a specified temperature (e.g., 60-80 °C) and stirred for several hours. The progress of the reaction is monitored by techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Work-up and Purification: Upon completion, the reaction mixture is cooled to room temperature. The solvent and any volatile byproducts are removed under reduced pressure. The desired product is then purified by fractional distillation.

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis of a bifunctional organosilane via a platinum-catalyzed hydrosilylation reaction.



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